

(2-Fluoro-5-nitrophenyl)methanamine chemical properties

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Compound of Interest

Compound Name: (2-Fluoro-5-nitrophenyl)methanamine

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Technical Guide: (2-Fluoro-5-nitrophenyl)methanamine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, potential applications, and safety considerations for **(2-Fluoro-5-nitrophenyl)methanamine**, a valuable building block in medicinal chemistry and materials science. This document is intended to serve as a detailed resource for professionals in research and development.

Core Chemical Properties

(2-Fluoro-5-nitrophenyl)methanamine, particularly in its hydrochloride salt form, is a key intermediate characterized by the presence of a fluorine atom and a nitro group on the benzene ring. These features impart unique reactivity and make it a desirable precursor for the synthesis of a wide range of functionalized molecules.

Table 1: Physicochemical Properties of **(2-Fluoro-5-nitrophenyl)methanamine** Hydrochloride

Property	Value	Reference(s)
CAS Number	1214328-26-3	[1][2][3]
Molecular Formula	C ₇ H ₈ ClFN ₂ O ₂	[1][2][3]
Molecular Weight	206.6 g/mol	[2]
Purity	≥95% to ≥98% (Commercially available)	[1][2]
Synonyms	2-Fluoro-5-nitrobenzylamine hydrochloride	[2]

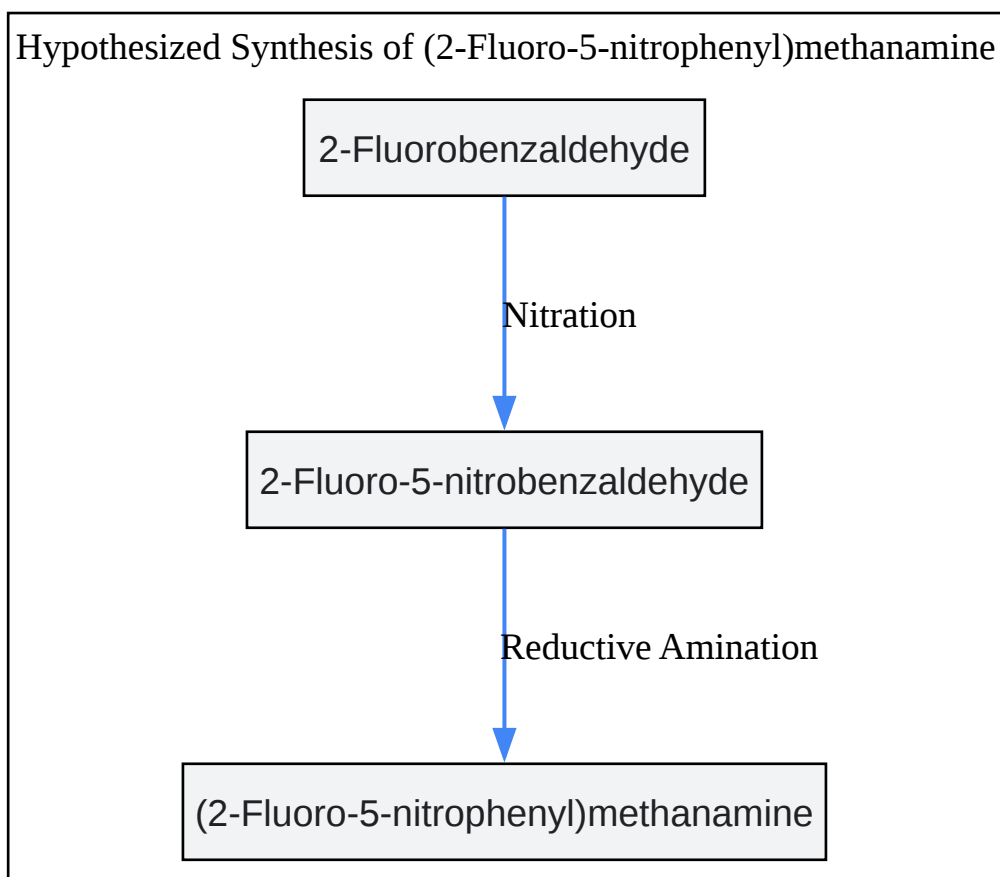
Note: Data for the free base is not readily available. The majority of commercial and research data pertains to the hydrochloride salt.

Synthesis and Reactivity

While specific, detailed experimental protocols for the synthesis of **(2-Fluoro-5-nitrophenyl)methanamine** are not widely published in peer-reviewed literature, the most logical and commonly employed synthetic route is the reductive amination of 2-fluoro-5-nitrobenzaldehyde.

Hypothetical Synthesis Pathway

The synthesis can be envisioned as a two-step process starting from the nitration of a suitable fluorinated precursor, followed by the conversion of the aldehyde to the primary amine.



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Caption: A plausible synthetic pathway to **(2-Fluoro-5-nitrophenyl)methanamine**.

Experimental Protocol: Reductive Amination (General Procedure)

This protocol is a generalized procedure and may require optimization for specific laboratory conditions.

Objective: To synthesize **(2-Fluoro-5-nitrophenyl)methanamine** from 2-fluoro-5-nitrobenzaldehyde.

Materials:

- 2-fluoro-5-nitrobenzaldehyde

- Ammonium chloride (NH_4Cl) or another ammonia source
- A reducing agent such as sodium cyanoborohydride (NaBH_3CN) or sodium triacetoxyborohydride ($\text{NaBH}(\text{OAc})_3$)
- Anhydrous methanol or another suitable solvent
- Hydrochloric acid (for hydrochloride salt formation)
- Standard glassware for organic synthesis
- Magnetic stirrer and heating mantle
- Equipment for extraction and purification (e.g., separatory funnel, rotary evaporator, column chromatography apparatus)

Procedure:

- Dissolve 2-fluoro-5-nitrobenzaldehyde in anhydrous methanol in a round-bottom flask equipped with a magnetic stir bar.
- Add a source of ammonia, such as ammonium chloride, to the solution.
- Stir the mixture at room temperature for a designated period to facilitate the formation of the intermediate imine.
- Slowly add the reducing agent (e.g., sodium cyanoborohydride) to the reaction mixture. The temperature should be monitored and controlled, if necessary, with an ice bath.
- Allow the reaction to proceed at room temperature with continuous stirring until completion, which can be monitored by thin-layer chromatography (TLC).
- Once the reaction is complete, quench the reaction by carefully adding water or a dilute acid.
- Remove the methanol under reduced pressure using a rotary evaporator.
- Perform a liquid-liquid extraction using a suitable organic solvent (e.g., ethyl acetate) and water.

- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate to yield the crude free base.
- For the hydrochloride salt, dissolve the crude free base in a suitable solvent like diethyl ether or ethyl acetate and add a solution of hydrochloric acid in the same or a compatible solvent.
- Collect the precipitated **(2-Fluoro-5-nitrophenyl)methanamine** hydrochloride by filtration, wash with a cold solvent, and dry under vacuum.
- Further purification can be achieved by recrystallization or column chromatography.



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Caption: A generalized experimental workflow for the synthesis of **(2-Fluoro-5-nitrophenyl)methanamine**.

Applications in Drug Development and Medicinal Chemistry

The structural motifs present in **(2-Fluoro-5-nitrophenyl)methanamine** are of significant interest in the design of bioactive molecules. The 2-fluoro-5-nitrophenyl group can be found in various pharmaceutical intermediates. For instance, related compounds are used in the synthesis of kinase inhibitors and other targeted therapeutic agents. The primary amine functionality serves as a handle for further molecular elaboration, allowing for the construction of more complex drug candidates.

Safety and Handling

A specific Safety Data Sheet (SDS) for **(2-Fluoro-5-nitrophenyl)methanamine** hydrochloride is not readily available in the public domain. However, based on the SDS for the structurally similar compound 2-fluoro-5-nitroaniline, the following precautions are recommended.[4]

Table 2: Hazard and Precautionary Information (Inferred)

Hazard Category	Precautionary Statements	Reference(s)
Flammability	Flammable solid. Keep away from heat, sparks, and open flames.	[4]
Skin Irritation	Causes skin irritation. Wear protective gloves and clothing. Wash skin thoroughly after handling.	[4]
Eye Irritation	Causes serious eye irritation. Wear eye protection.	[4]
Respiratory Irritation	May cause respiratory irritation. Avoid breathing dust. Use in a well-ventilated area.	[4]
Handling	Avoid ingestion and inhalation. Do not get in eyes, on skin, or on clothing.	[4]
Storage	Store in a well-ventilated place. Keep container tightly closed.	[4]

First Aid Measures:

- In case of skin contact: Wash with plenty of soap and water.[4]
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]
- If inhaled: Remove victim to fresh air and keep at rest in a position comfortable for breathing. [4]
- In case of fire: Use CO₂, dry chemical, or foam for extinction.[4]

Concluding Remarks

(2-Fluoro-5-nitrophenyl)methanamine is a chemical intermediate with significant potential in the fields of drug discovery and organic synthesis. While comprehensive data on its physical properties and detailed, optimized synthesis protocols are limited in publicly accessible sources, its structural characteristics suggest it is a valuable building block for creating novel and complex molecules. Researchers working with this compound should exercise caution and adhere to standard laboratory safety practices, drawing guidance from information on analogous compounds. Further investigation into the properties and reactivity of this compound is warranted to fully explore its utility.

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